

The Chiral Chameleon: A Technical Guide to Diaminopropionic Acid Derivatives in Modern Research

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Compound of Interest

Compound Name: *Z-Dap(Fmoc)-OH*

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Abstract

Diaminopropionic acid (DAP), a non-proteinogenic amino acid, has emerged from the shadows of its canonical cousins to become a cornerstone of innovative research in chemical biology, peptide science, and drug discovery. Its unique structural feature—two distinct amino groups on a compact three-carbon backbone—provides a versatile scaffold for chemists and biologists to introduce novel functionalities, modulate molecular architecture, and create sophisticated tools to probe and manipulate biological systems. This guide provides an in-depth technical overview of the synthesis, properties, and diverse applications of DAP derivatives, offering field-proven insights and detailed methodologies for researchers at the forefront of science.

Introduction: The Unique Value Proposition of Diaminopropionic Acid

Diaminopropionic acid (DAP) exists as two primary isomers of interest: 2,3-diaminopropionic acid and 2,4-diaminobutanoic acid (DAB), a close homologue. For the purpose of this guide,

we will focus primarily on 2,3-DAP, a lower homologue of lysine.[1] Unlike lysine, which possesses a lengthy and flexible side chain, the vicinal diamine motif of 2,3-DAP offers a more constrained and stereochemically defined handle for chemical modification. This seemingly simple structural difference is the source of its profound utility.

The core advantage of DAP lies in the ability to selectively modify its α - and β -amino groups using orthogonal protecting group strategies.[2] This allows for the site-specific introduction of probes, crosslinkers, therapeutic payloads, or conformational constraints, making it an invaluable building block for complex molecular architectures.

Core Applications in Peptide Science and Engineering

The incorporation of DAP derivatives into peptides is one of its most powerful applications, enabling the creation of molecules with enhanced stability, novel functionalities, and tailored therapeutic properties.[3]

Orthogonal Synthesis: The Key to Versatility

The successful use of DAP in solid-phase peptide synthesis (SPPS) hinges on the differential protection of its two amino groups.[2] This allows for the selective deprotection and modification of the side-chain (β -amino) group while the peptide backbone is being elongated. The choice of protecting groups is dictated by the overall synthetic strategy (e.g., Fmoc-based or Boc-based SPPS).

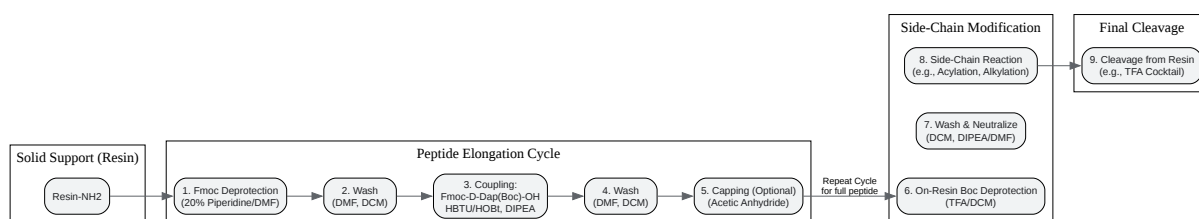
α -Amino Protection	β -Amino Protection	Cleavage Condition for β -Group	Primary Application
Fmoc	Boc (tert-butyloxycarbonyl)	Acid (e.g., TFA)	Fmoc-SPPS; side-chain modification on-resin.
Boc	Fmoc	Base (e.g., Piperidine)	Boc-SPPS; side-chain modification on-resin.
Fmoc	Alloc (Allyloxycarbonyl)	Pd(0) catalysis	Orthogonal to both Fmoc and Boc cleavage.
Fmoc	Mtt (4-Methyltrityl)	Mild Acid (e.g., 1% TFA in DCM)	Highly acid-labile; orthogonal to Boc.
Boc	Cbz (Carboxybenzyl)	Hydrogenolysis	Orthogonal to both Boc and Fmoc cleavage.

This table summarizes common orthogonal protection schemes for 2,3-DAP, enabling selective side-chain functionalization during solid-phase peptide synthesis.

The synthesis of these orthogonally protected DAP monomers is a critical first step. While commercially available, in-house synthesis can be more cost-effective for large-scale needs.^[4]^[5] A robust method involves starting from protected aspartic acid and employing a Curtius rearrangement to install the β -nitrogen.^[4]^[5]^[6]^[7]^[8]

Workflow: Incorporation of Fmoc-D-Dap(Boc)-OH in SPPS

Below is a generalized workflow for incorporating an orthogonally protected DAP residue into a peptide sequence using manual Fmoc-SPPS.



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Caption: Workflow for Fmoc-SPPS incorporation and side-chain modification of Fmoc-D-Dap(Boc)-OH.[2]

Applications in Peptide Structure and Function

- **Conformational Constraint & Scaffolding:** The short side chain of DAP can be used to create cyclic or branched peptides.[9] For example, modifying a DAP-containing peptide with another lysine derivative can create branched structures that display multiple copies of an antimicrobial motif, significantly enhancing its potency against multidrug-resistant bacteria.[9][10]
- **Enhanced Stability:** The incorporation of D-DAP, the D-enantiomer, is a well-established strategy to confer resistance to enzymatic degradation by proteases, thereby increasing the in vivo half-life of peptide therapeutics.[11]
- **Bioconjugation:** The β -amino group serves as a perfect handle for attaching other molecules, such as fluorescent dyes for imaging, polyethylene glycol (PEG) to improve solubility and pharmacokinetics, or cytotoxic drugs to create peptide-drug conjugates.[2][3]

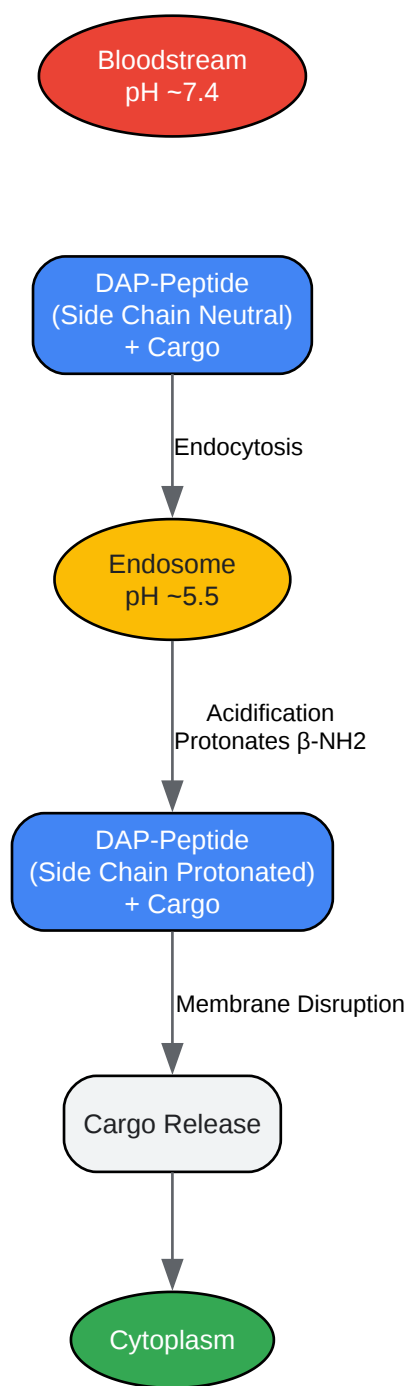
DAP Derivatives as Probes in Chemical Biology

The ability to introduce specific functionalities via the DAP side chain makes it an exceptional tool for designing chemical probes to study biological processes.[4][12]

pH-Sensitive Probes and Delivery Vehicles

A fascinating application of DAP is in the creation of pH-sensitive peptides.[13] When incorporated into a peptide, the proximity of the peptide bonds lowers the pKa of the β -amino group into a range of approximately 6.3.[14] This has profound implications for drug and gene delivery.

At the physiological pH of blood (~7.4), the DAP side chain is largely neutral. However, upon cellular uptake via endocytosis, the peptide is trafficked into the endosome, where the pH drops to 5-6.[11] In this acidic environment, the β -amino group becomes protonated and positively charged. This charge-switching event can trigger a conformational change in the peptide, leading to the disruption of the endosomal membrane and the release of the therapeutic cargo (e.g., siRNA, plasmid DNA, or small molecule drugs) into the cytoplasm, a critical step for efficacy.[11][13][14] DAP-containing lipopeptides have also been explored for their potential in gene delivery.[15][16]



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Caption: pH-triggered endosomal escape mechanism facilitated by DAP-containing peptides.
[11][14]

Therapeutic and Drug Discovery Applications

DAP is not just a research tool; it is a key component of numerous natural products with therapeutic activity and a building block for novel drug candidates.[\[17\]](#)[\[18\]](#)

Natural Products and Antibiotics

L-DAP is a precursor or constituent of several important bioactive molecules, including:

- **Peptide Antibiotics:** It is a fundamental component of antibiotics like viomycin, capreomycin, and tuberactinomycin, where its presence is often critical for their antibacterial action.[\[1\]](#)[\[18\]](#)[\[19\]](#)
- **Siderophores:** In bacteria like *Staphylococcus aureus*, L-DAP is a precursor to the siderophore staphyloferrin B, a molecule essential for iron acquisition.[\[20\]](#)[\[21\]](#)[\[22\]](#)

Enzyme Inhibition and Metabolic Modulation

DAP derivatives have been investigated as inhibitors of various enzymes. For instance, in *Salmonella enterica*, L-DAP was shown to inhibit pantothenate synthetase, an enzyme involved in coenzyme A biosynthesis.[\[19\]](#)[\[21\]](#) This highlights its potential to disrupt essential metabolic pathways in pathogens.

Scavengers of Advanced Glycation End-products (AGEs)

Advanced glycation end-products (AGEs) are harmful compounds formed when sugars react with proteins or lipids. They are implicated in aging and the complications of diabetes. Peptides with an N-terminal DAP residue have been shown to be potent scavengers of methylglyoxal, a highly reactive precursor to AGEs.[\[23\]](#) The vicinal diamines of DAP can effectively trap dicarbonyl compounds, preventing them from damaging proteins.[\[20\]](#)[\[23\]](#)

Experimental Protocol: Synthesis of N α -Fmoc-N β -Boc-L-2,3-diaminopropionic acid

This protocol is adapted from established literature procedures employing a Curtius rearrangement, which provides a cost-effective route compared to Hoffman-based methods.[\[4\]](#)[\[5\]](#)

Materials:

- N α -Fmoc-L-aspartic acid 4-tert-butyl ester (Fmoc-Asp(OtBu)-OH)
- Ethyl chloroformate
- N-Methylmorpholine (NMM)
- Sodium azide (NaN₃)
- Toluene, Anhydrous
- Benzyl alcohol
- 10% Palladium on Carbon (Pd/C)
- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium bicarbonate (NaHCO₃)
- Ethyl acetate (EtOAc), Dichloromethane (DCM), Hexanes
- Magnesium sulfate (MgSO₄)

Procedure:

- Mixed Anhydride Formation: Dissolve Fmoc-Asp(OtBu)-OH (1 equiv.) in anhydrous THF at -15°C. Add NMM (1.1 equiv.) followed by dropwise addition of ethyl chloroformate (1.1 equiv.). Stir for 30 minutes at -15°C.
- Acyl Azide Formation: Add a solution of sodium azide (1.5 equiv.) in water dropwise, ensuring the temperature remains below 0°C. Stir vigorously for 1 hour.
- Curtius Rearrangement & Isocyanate Trapping: Extract the aqueous layer with cold toluene. Heat the organic layer to 80°C for 2-3 hours until nitrogen evolution ceases, forming the isocyanate. Cool the solution and add anhydrous benzyl alcohol (2 equiv.). Stir overnight at room temperature to form the Cbz-protected β -amine.

- Hydrogenolysis (Cbz Removal): Remove the solvent in vacuo. Dissolve the residue in methanol, add 10% Pd/C, and subject the mixture to a hydrogen atmosphere (balloon or Parr shaker) for 4-6 hours. Filter through Celite and concentrate.
- Boc Protection: Dissolve the resulting free amine in a 1:1 mixture of dioxane and aqueous NaHCO₃ solution. Add Boc₂O (1.2 equiv.) and stir overnight.
- Final Deprotection & Workup: The tert-butyl ester is cleaved during the final peptide cleavage from the resin with TFA. The intermediate product is purified by silica gel chromatography (EtOAc/Hexanes gradient) to yield the title compound.

Expert Insight: The critical step in this synthesis is the Curtius rearrangement. It is imperative to use anhydrous conditions up to the azide formation and to ensure the complete conversion to the isocyanate before adding the alcohol trapping agent to prevent side reactions.[4][7]

Future Outlook

The applications of diaminopropionic acid derivatives are continually expanding. Emerging areas of interest include their use in constructing polymers for enzyme delivery[24], designing novel channel-forming peptides[25][26], and developing catalytically active peptides that may have played a role in prebiotic evolution[27]. As synthetic methodologies become more refined and our understanding of biological systems deepens, the "chiral chameleon" that is DAP will undoubtedly be adapted to answer new and more complex scientific questions.

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